

An In-depth Technical Guide to Adipimide (CAS: 628-94-4)

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Compound of Interest

Compound Name: Adipimide

Cat. No.: B184010

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Adipimide, also known as hexanediamide, is a dicarboxylic acid amide with the chemical formula $C_6H_{12}N_2O_2$.^[1] It exists as a white, crystalline solid and serves as a crucial chemical intermediate, primarily in the synthesis of polyamides like Nylon 6,6.^{[2][3]} While its direct role in signaling pathways is not extensively documented, its derivatives and the polymers it forms are subjects of significant research in materials science and have potential applications in the pharmaceutical and biomedical fields. This guide provides a comprehensive overview of **Adipimide**'s chemical properties, synthesis protocols, key reactions, and its role in modern research, presented for a technical audience.

Core Chemical & Physical Properties

Adipimide is a stable, combustible solid, though it is incompatible with strong oxidizing agents.^[4] Upon combustion, it can release toxic fumes, including oxides of nitrogen.^{[4][5]} Its physical and chemical characteristics are summarized below.

Property	Value	Source(s)
CAS Number	628-94-4	[1][6][7]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₂	[1][6][8]
Molecular Weight	144.17 g/mol	[1][6][7][8][9][10]
Appearance	White to almost white powder/crystal	[1][4][11]
Melting Point	220-229 °C (Lit.)	[1][4][7]
Boiling Point	262.78°C (Rough Estimate)	[4]
Water Solubility	4.4 g/L (at 12°C)	[1][4]
Other Solubilities	Soluble in formic acid (50 mg/mL)	[4][7][10]
Linear Formula	H ₂ NCO(CH ₂) ₄ CONH ₂	[7][10]
IUPAC Name	Hexanediamide	[6]

Synthesis of Adipimide

Adipimide can be synthesized through several routes. The most common methods involve the ammoniation of adipic acid or its esters.[2][4] More recently, bio-based routes starting from glucose are being explored to create more sustainable production pathways.[3][12]

Experimental Protocol: Synthesis from Dimethyl Adipate

This protocol describes a common laboratory method for preparing **Adipimide**.

Objective: To synthesize Adipamide by treating dimethyl adipate with concentrated ammonia.[1]

Materials:

- Dimethyl adipate
- Concentrated ammonium hydroxide (28-30%)

- Methanol
- Beaker or flask
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Methodology:

- **Reaction Setup:** In a suitable flask, dissolve dimethyl adipate in a minimal amount of methanol.
- **Ammonolysis:** While stirring, slowly add an excess of concentrated ammonium hydroxide to the solution. The reaction is typically performed at room temperature.
- **Precipitation:** Continue stirring the mixture. **Adipimide**, being less soluble than the starting ester, will precipitate out of the solution as a white solid. The reaction may be allowed to proceed for several hours to ensure complete conversion.
- **Isolation:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold methanol or water to remove any unreacted starting materials and impurities.
- **Drying:** Dry the purified **Adipimide** product in a drying oven at a moderate temperature (e.g., 60-80°C) until a constant weight is achieved.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the chemical synthesis of **Adipimide** from Adipic Acid, a common industrial precursor.

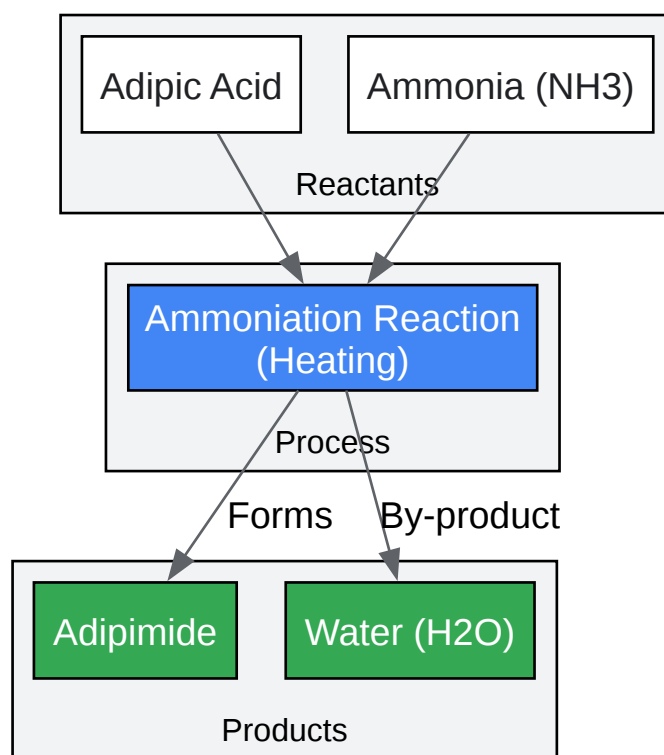


Diagram 1: Chemical Synthesis Workflow of Adipimide

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Caption: Diagram 1: Chemical Synthesis Workflow of **Adipimide**.

Key Chemical Reactions and Applications

Adipimide's reactivity is centered around its amide functional groups, making it a versatile intermediate.

Dehydration to Adiponitrile

A crucial industrial reaction is the dehydration of **Adipimide** to form adiponitrile, a key precursor to hexamethylenediamine, which is then used to produce Nylon 6,6.^[2] This reaction is typically carried out using strong dehydrating agents.^[2]^[4]

Hydrolysis

Under high temperatures, **Adipimide** can be hydrolyzed back to adipic acid and ammonia. The kinetics of this reaction are influenced by pH.^[2]

Applications in Research and Development

While primarily an industrial intermediate, **Adipimide** and its derivatives are valuable in several research areas:

- **Polymer Science:** It serves as a fundamental building block for polyamides.[\[2\]](#)[\[3\]](#) Research into copolyamides using **Adipimide** derivatives aims to create materials with enhanced properties, such as improved strength or modified crystallization behavior.[\[2\]](#)[\[3\]](#)
- **Materials Science:** Derivatives are being explored for creating new functional materials, including biodegradable polymers and resins with applications as ion-exchangers.[\[3\]](#)
- **Biomedical Applications:** **Adipimide** has been used in the preparation of bisimides for cross-linking proteins and in the development of biomimetic composites, such as nano-hydroxyapatite/poly(hexamethylene adipamide) for bone tissue engineering.[\[4\]](#)[\[10\]](#)
- **Pharmaceutical Synthesis:** It can serve as a precursor in the synthesis of various pharmaceutical compounds.[\[13\]](#)

Logical Flow: From Adipimide to Nylon 6,6

The following diagram outlines the logical progression from **Adipimide** to the widely used polymer, Nylon 6,6, highlighting its central role as an intermediate.

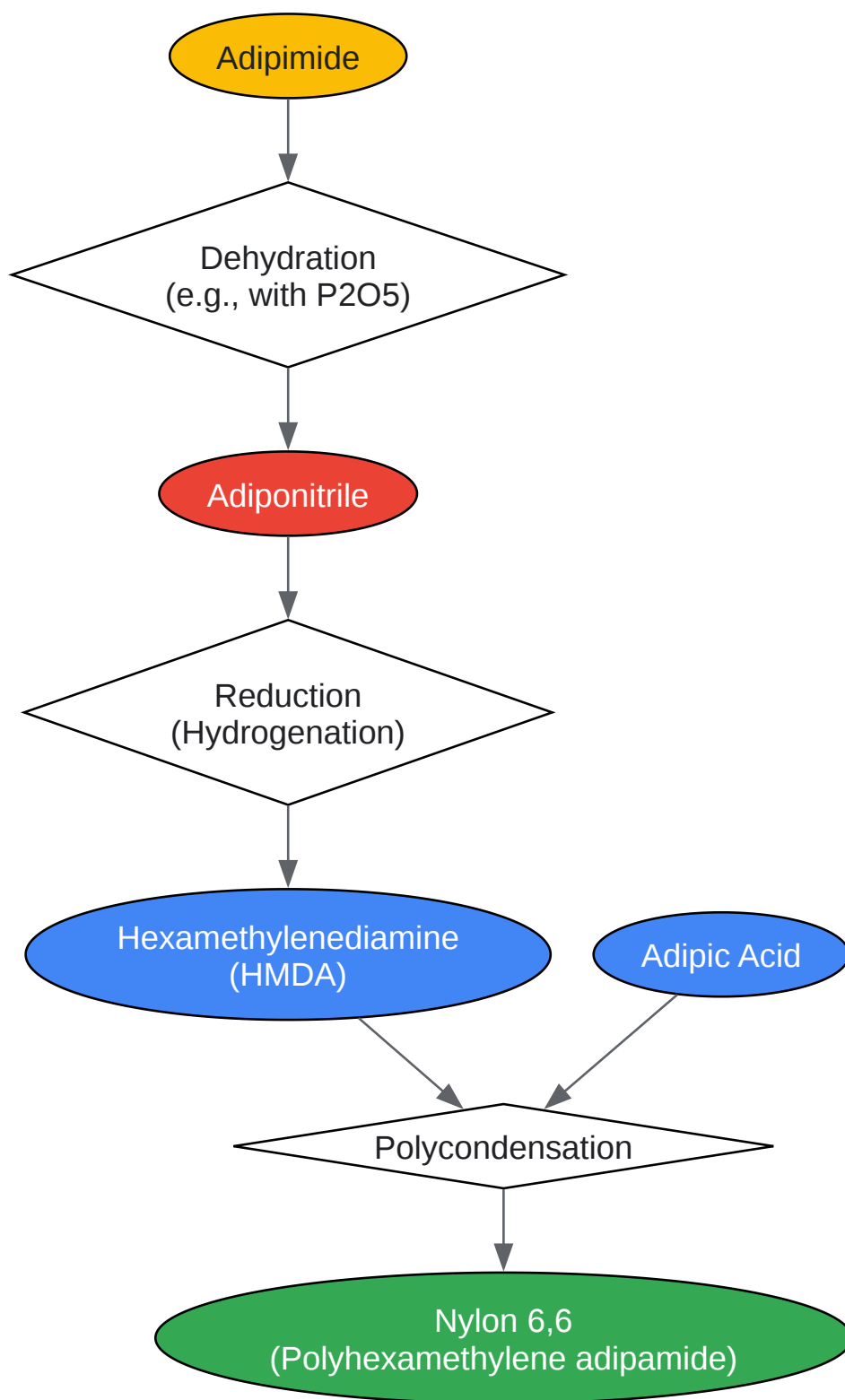


Diagram 2: Role of Adipimide as a Polymer Intermediate

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Caption: Diagram 2: Role of **Adipimide** as a Polymer Intermediate.

Conclusion

Adipimide (CAS 628-94-4) is a foundational chemical with significant industrial importance, primarily as an intermediate in the production of polyamides. For researchers in materials science and drug development, its stable dicarboxamide structure provides a versatile platform for synthesizing novel polymers, cross-linkers, and functional materials. The ongoing development of sustainable, bio-based synthesis routes promises to expand its applications further, making **Adipimide** a continued subject of interest in both academic and industrial research.

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